

# Allitinib selectivity kinase panel profiling

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Allitinib tosylate

CAS No.: 1050500-29-2

Cat. No.: S001612

[Get Quote](#)

## Allitinib's Known Selectivity Profile

The quantitative data available for Allitinib primarily focuses on its potency against primary targets within the ErbB family (also known as the HER family). The following table summarizes these key biochemical IC<sub>50</sub> values.

Table 1: Biochemical Potency (IC<sub>50</sub>) of Allitinib on Primary Targets

Kinase Target	IC <sub>50</sub> (nM)	pIC <sub>50</sub>
EGFR (ErbB1)	0.5 nM	9.3 [1]
EGFR (L858R/T790M Mutant)	12 nM	- [2]
ErbB4 (HER4)	0.8 nM	9.1 [1]
ErbB2 (HER2)	3 nM	8.52 [1]

Note: pIC<sub>50</sub> is the negative log of the IC<sub>50</sub> value, a common metric in pharmacological profiling where a higher number indicates greater potency [1].

This data confirms that Allitinib is a potent, **irreversible inhibitor** of EGFR and ErbB2, with additional strong activity against ErbB4 [2]. Its activity against the resistant EGFR L858R/T790M mutant is also

notable, though reduced compared to the wild-type receptor [2].

## Experimental Protocols for Kinase Profiling

To objectively compare kinase inhibitors, researchers use standardized, large-scale profiling methods. The methodologies below are considered the gold standard in the field and are what you would typically use to generate a comprehensive selectivity profile [3] [4].

**Table 2: Key Experimental Profiling Methodologies**

Method	Description	What It Measures	Key Features
<b>Biochemical Kinase Assays</b> [3] [4]	High-throughput screens using purified kinase enzymes.	Direct binding or inhibition of enzymatic activity for hundreds of kinases.	Measures <b>biochemical potency</b> and <b>selectivity</b> ; identifies off-target interactions. Common formats include mobility shift and radioactive filter binding.
<b>Cancer Cell Line Viability Assays</b> [3]	Tests inhibitor effects on the growth/viability of a panel of cancer cell lines.	Cellular IC <sub>50</sub> values; links sensitivity to genomic features of cell lines.	Measures <b>cellular efficacy</b> ; identifies biomarkers and unexpected activities due to complex cellular signaling.
<b>Kinase Profiling Panels</b>	Commercially available services (e.g., <b>KINOMEScan</b> ) [5].	Binding affinity against a panel of hundreds of human kinases.	Provides a standardized <b>selectivity score</b> ; allows for direct head-to-head comparison of different inhibitors.

The workflow below illustrates how these methods are integrated to build a complete profile of a kinase inhibitor's activity and potential clinical application.

## How to Fill the Data Gaps for Allitinib

Since the broad kinase panel data for Allitinib is not public, here are actionable steps you can take to build a more complete comparison:

- **Reference Similar Profiling Studies:** Examine published large-scale profiles of other EGFR/ErbB2 inhibitors to understand common off-targets and selectivity challenges [3] [4]. This provides context for what a full Allitinib profile might reveal.
- **Utilize Commercial Profiling Services:** The most direct approach is to submit Allitinib for testing to a specialized provider. Companies like **DiscoverX (KINOMEScan)** [5], **Reaction Biology**, and **Carna Biosciences** [4] offer these services and can generate the comprehensive dataset you need.
- **Consult Drug-Target Databases:** Check resources like the **Guide to Pharmacology (GtoPdb)** [1] and **ChEMBL** periodically, as new data from journal publications is continuously curated into these platforms.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. allitinib | Ligand Activity Charts [guidetopharmacology.org]
2. Allitinib (AST-1306) | Irreversible EGFR/ErbB2 Inhibitor [medchemexpress.com]
3. Comparative kinase and cancer cell panel profiling of ... [pmc.ncbi.nlm.nih.gov]
4. A guide to picking the most selective kinase inhibitor tool ... [pmc.ncbi.nlm.nih.gov]
5. KINOMEScan data [lincs.hms.harvard.edu]

To cite this document: Smolecule. [Allitinib selectivity kinase panel profiling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b001612#allitinib-selectivity-kinase-panel-profiling>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)